

Technical Support Center: Enhancing Perovskite Solar Cell Efficiency with Tetrahexylammonium Iodide (THAI)

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Compound of Interest

Compound Name: Tetrahexylammonium iodide

Cat. No.: B1219573

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This technical support center provides researchers, scientists, and professionals in drug development with comprehensive troubleshooting guides, frequently asked questions (FAQs), and detailed experimental protocols for utilizing **Tetrahexylammonium iodide** (THAI) as an additive to improve the efficiency and stability of perovskite solar cells (PSCs).

Troubleshooting Guide

This guide addresses common issues encountered during the fabrication and testing of perovskite solar cells incorporating THAI additives.

Issue	Potential Cause	Recommended Solution
Poor solubility of THAI in the precursor solution.	The bulky hexyl chains of THAI can lead to limited solubility in common perovskite solvents like DMF or DMSO, resulting in precipitation or non-uniform films.	<ul style="list-style-type: none">- Use a co-solvent system. A mixture of DMF and DMSO (e.g., 4:1 v/v) can enhance solubility.- Gently warm the solution (e.g., to 40-50 °C) while stirring to aid dissolution.- Ensure the solution cools to room temperature before spin-coating.- Prepare a separate, more dilute stock solution of THAI and add it to the main precursor solution.
Formation of pinholes or incomplete perovskite layer coverage.	The large THAI cation can disrupt the crystal growth of the perovskite, leading to morphological defects if not incorporated correctly. ^[1]	<ul style="list-style-type: none">- Optimize the concentration of THAI. Start with a low concentration (e.g., 0.5-1 mg/mL in the passivation solution) and gradually increase it.- Adjust the spin-coating parameters. A slower spin speed or a two-step spin-coating process might allow for better film formation.- Employ an anti-solvent dripping step during spin-coating to induce rapid and uniform crystallization.
Low open-circuit voltage (Voc) or fill factor (FF).	This could indicate poor passivation of defects at the perovskite surface or grain boundaries, or issues with charge extraction.	<ul style="list-style-type: none">- Ensure proper surface treatment. A mixed-salt passivation strategy using THAI in combination with another salt like formamidinium bromide (FABr) has been shown to be effective.^[2]- Verify the energy level alignment between the

		perovskite, charge transport layers, and the electrodes. The addition of THAI might slightly alter the perovskite's energy levels.
Rapid degradation of device performance under ambient conditions.	The bulky organic cation might not be fully integrated into the perovskite lattice, potentially leaving the surface vulnerable to moisture and oxygen.	- Ensure the formation of a hydrophobic surface. The long alkyl chains of THAI are intended to create a moisture-resistant barrier.[2] Confirm this with contact angle measurements. - Encapsulate the device properly to protect it from environmental factors.
Inconsistent results between batches.	Perovskite fabrication is highly sensitive to environmental conditions and procedural variations.	- Strictly control the fabrication environment, particularly humidity and temperature, within a glovebox. - Ensure the purity of all precursor materials and solvents. - Maintain consistent timing and execution of each step in the fabrication protocol.

Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism by which **Tetrahexylammonium iodide** (THAI) improves solar cell efficiency?

A1: THAI primarily acts as a surface passivating agent. Its bulky tetrahexylammonium cation can effectively passivate defect states on the surface of the perovskite film, particularly lead (Pb) vacancies. This passivation reduces non-radiative recombination, leading to an increase in the open-circuit voltage (Voc) and fill factor (FF), which in turn enhances the overall power conversion efficiency (PCE).[2] The iodide anion from THAI can also help to passivate halide vacancy defects.

Q2: Can THAI be added directly to the main perovskite precursor solution?

A2: While it is possible, it is generally more effective to use THAI in a post-deposition treatment or as part of a surface passivation step. Adding large organic cations directly to the bulk precursor can sometimes interfere with the 3D perovskite crystal structure formation. A post-treatment allows for targeted passivation of the surface defects without disrupting the bulk crystal quality.

Q3: What is a recommended concentration for a THAI passivation solution?

A3: A good starting point for a THAI passivation solution is a concentration in the range of 0.5 to 2.0 mg/mL in a suitable solvent like isopropanol. The optimal concentration will depend on the specific perovskite composition and fabrication process and should be determined through experimental optimization.

Q4: Does the use of THAI affect the stability of the perovskite solar cell?

A4: Yes, the use of THAI can significantly improve the stability of the device. The long, hydrophobic hexyl chains of the THAI cation can form a protective layer on the perovskite surface, enhancing its resistance to moisture-induced degradation.^[2]

Q5: Are there any alternatives to THAI for surface passivation?

A5: Yes, various other large organic ammonium iodides have been successfully used for surface passivation, such as phenethylammonium iodide (PEAI) and butylammonium iodide (BAI). The choice of the passivating agent often depends on the specific perovskite composition and the desired properties of the resulting device.

Quantitative Data

The following table summarizes the impact of a mixed-salt passivation treatment using THAI and formamidinium bromide (FABr) on the performance of perovskite solar cells.

Device Configuration	PCE (%)	Voc (V)	Jsc (mA/cm ²)	FF (%)
Control (without passivation)	~21.5%	~1.12 V	~24.0 mA/cm ²	~80%
With THAI-FABr Passivation	23.5%	1.16 V	24.2 mA/cm ²	83.5%

Data is based on a champion device reported in a study on mixed-salt passivation.[\[2\]](#) Actual results may vary depending on experimental conditions.

Experimental Protocols

Protocol 1: Perovskite Film Fabrication (Base Layer)

This protocol describes the fabrication of a standard (FAPbI₃)_{0.95}(MAPbBr₃)_{0.05} perovskite film.

- Substrate Preparation:
 - Clean FTO-coated glass substrates sequentially in an ultrasonic bath with detergent, deionized water, acetone, and isopropanol for 15 minutes each.
 - Dry the substrates with a nitrogen gun and then treat with UV-ozone for 15 minutes.
 - Deposit a compact TiO₂ (cp-TiO₂) layer by spray pyrolysis or spin-coating, followed by sintering.
 - Deposit a mesoporous TiO₂ (mp-TiO₂) layer by spin-coating and sinter.
- Perovskite Precursor Solution Preparation:
 - Prepare a 1.4 M precursor solution of (FAPbI₃)_{0.95}(MAPbBr₃)_{0.05} with a 5% excess of PbI₂ in a 4:1 (v/v) mixture of DMF and DMSO.
 - Stir the solution at room temperature for at least 2 hours before use.
- Perovskite Film Deposition:

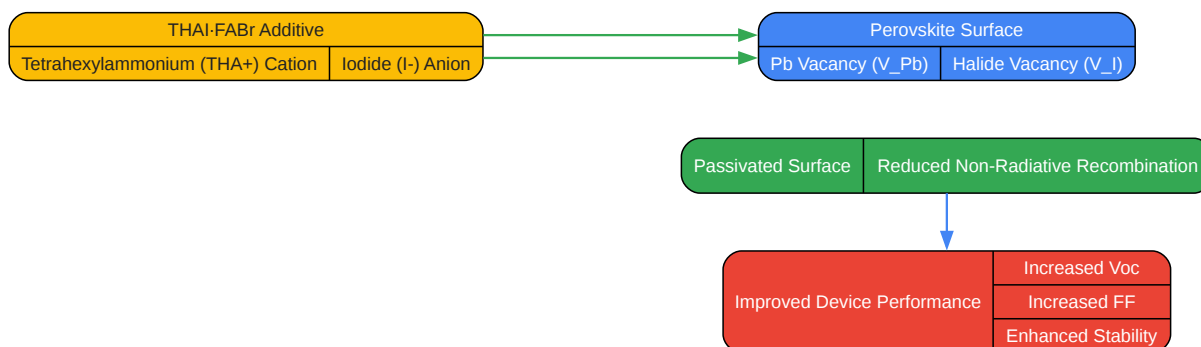
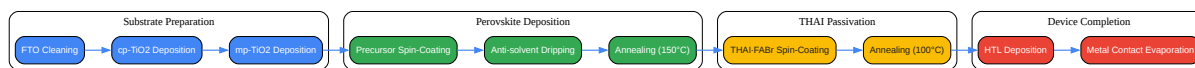
- Transfer the prepared substrates into a nitrogen-filled glovebox.
- Deposit the perovskite precursor solution onto the mp-TiO₂ layer via a one-step spin-coating process. A typical program is 1000 rpm for 10 seconds followed by 5000 rpm for 30 seconds.
- During the second step of the spin-coating, dispense an anti-solvent (e.g., chlorobenzene) onto the spinning substrate.
- Anneal the film on a hotplate at 150 °C for 15 minutes.

Protocol 2: THAI-based Surface Passivation

This protocol details the post-deposition surface treatment using a mixed-salt solution of THAI and FABr.

- Passivation Solution Preparation:
 - Prepare a mixed-salt solution of **Tetrahexylammonium iodide** (THAI) and Formamidinium Bromide (FABr) in isopropanol. A common starting concentration is 1 mg/mL of each salt.
- Passivation Layer Deposition:
 - After the perovskite film has cooled down to room temperature after annealing, deposit the THAI-FABr passivation solution onto the perovskite surface via spin-coating. A typical spin-coating program is 4000 rpm for 30 seconds.
 - Anneal the passivated film at 100 °C for 10 minutes.
- Device Completion:
 - Deposit a hole transport layer (e.g., Spiro-OMeTAD) by spin-coating.
 - Finally, thermally evaporate a metal back contact (e.g., gold or silver) to complete the device.

Visualizations



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References

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- 2. iris.cnr.it [iris.cnr.it]
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